

Personal protective equipment for handling Indoline-7-carbonitrile

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Compound of Interest

Compound Name: Indoline-7-carbonitrile

Cat. No.: B147809

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Essential Safety and Handling Guide for Indoline-7-carbonitrile

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This document provides critical safety and logistical information for the handling and disposal of **Indoline-7-carbonitrile** (CAS No. 115661-82-0). Adherence to these procedures is essential for ensuring laboratory safety and minimizing risk.

Indoline-7-carbonitrile is a compound that requires careful handling due to its potential health hazards. It is classified as harmful if swallowed, in contact with skin, or inhaled, and it can cause skin and serious eye irritation, as well as potential respiratory irritation[1]. The physical form of this chemical is typically a light yellow to white powder[2].

Personal Protective Equipment (PPE)

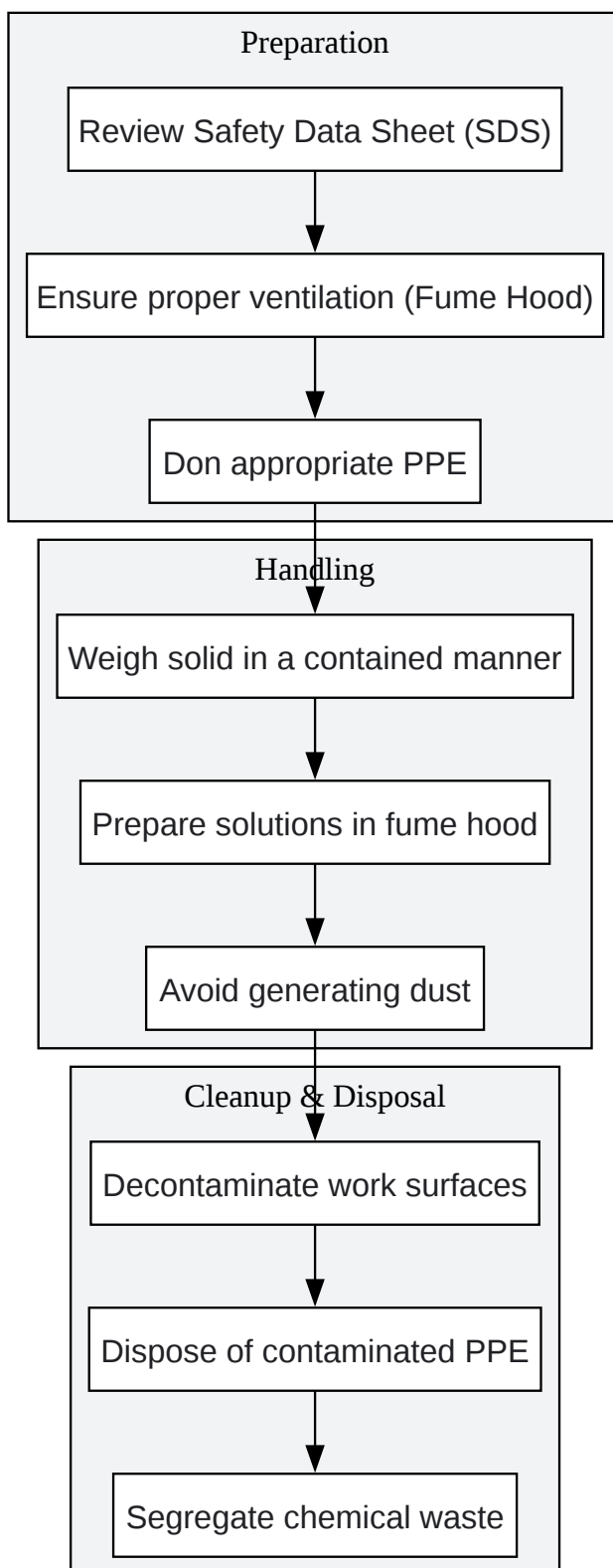
Appropriate personal protective equipment is mandatory to prevent exposure. The following table summarizes the recommended PPE for handling **Indoline-7-carbonitrile**.

Body Part	Personal Protective Equipment	Specifications and Remarks
Hands	Chemical-resistant gloves	Nitrile or neoprene gloves are recommended. Inspect gloves for any tears or punctures before use. Dispose of contaminated gloves after use in accordance with applicable laws and good laboratory practices[3].
Eyes/Face	Safety glasses with side shields or chemical goggles, and a face shield	Use equipment for eye protection tested and approved under appropriate government standards such as NIOSH (US) or EN 166 (EU)[3]. Contact lenses may pose a special hazard as they can absorb and concentrate irritants[4].
Body	Protective clothing/Laboratory coat	A lab coat should be worn at all times. For tasks with a higher risk of spillage, a chemical-resistant apron or coveralls should be used. Contaminated clothing should be removed immediately and washed before reuse[5][6].
Respiratory	Dust respirator/NIOSH-approved respirator	Use in a well-ventilated area or under a chemical fume hood is essential[4][5]. If dust is generated, a dust respirator should be worn. For higher concentrations or in case of inadequate ventilation, a

NIOSH-approved respirator is necessary^[7].

Operational Plan: Handling Indoline-7-carbonitrile

A systematic approach to handling **Indoline-7-carbonitrile** is crucial to maintain a safe laboratory environment. The following workflow outlines the key steps from preparation to cleanup.



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Caption: Workflow for the safe handling of **Indoline-7-carbonitrile**.

Disposal Plan

Proper disposal of **Indoline-7-carbonitrile** and associated waste is critical to prevent environmental contamination and ensure regulatory compliance.

Waste Segregation and Collection:

- Solid Waste: Collect unused **Indoline-7-carbonitrile** and any grossly contaminated materials (e.g., weigh boats, paper towels) in a dedicated, clearly labeled, and sealed hazardous waste container.
- Liquid Waste: Solutions containing **Indoline-7-carbonitrile** should be collected in a separate, labeled hazardous waste container.
- Contaminated PPE: Used gloves, disposable lab coats, and other contaminated protective equipment should be disposed of as hazardous waste in a designated container[3].

Disposal Method: All chemical waste should be disposed of in accordance with local, state, and federal regulations[8]. It is recommended to use a licensed professional waste disposal service[3]. A common disposal method for similar organic compounds involves dissolving or mixing the material with a combustible solvent and incinerating it in a chemical incinerator equipped with an afterburner and scrubber[3]. Do not dispose of **Indoline-7-carbonitrile** down the drain or in the regular trash.

Spill Response: In the event of a spill, immediately evacuate the area and alert others. Wearing appropriate PPE, clean up all spills immediately. For solid spills, use dry clean-up procedures and avoid generating dust. Sweep or vacuum the material into a sealed, labeled container for disposal[4]. For liquid spills, absorb with an inert material (e.g., sand, vermiculite) and place in a sealed container for disposal. Ensure the area is well-ventilated during cleanup.

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- To cite this document: BenchChem. [Personal protective equipment for handling Indoline-7-carbonitrile]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b147809#personal-protective-equipment-for-handling-indoline-7-carbonitrile]

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